# Trinonylamine: A Technical Guide to Chemical Stability and Reactivity

**Author**: BenchChem Technical Support Team. **Date**: May 2026

***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *Trinonylamine* |
| *CAS No.:* | *2044-22-6* |
| *Cat. No.:* | *B1295302* |

*Get Quote*

## Introduction

**Trinonylamine** (TNA), a tertiary amine with the chemical formula $C_{27}H_{57}N$, is a sterically hindered, high-molecular-weight amine characterized by three nonyl ($C_9H_{19}$) chains attached to a central nitrogen atom. Its significant lipophilicity and basicity make it a valuable reagent in various applications, including as a corrosion inhibitor, a catalyst in organic synthesis, and notably as a solvent extraction agent in hydrometallurgy for the separation and purification of metals.[1][2][3] Understanding the chemical stability and reactivity of **trinonylamine** is paramount for its safe handling, storage, and effective application in research and industrial processes. This guide provides an in-depth analysis of these properties, drawing upon available data for **trinonylamine** and well-established principles from analogous long-chain and sterically hindered tertiary amines.

## Core Chemical and Physical Properties

A foundational understanding of **trinonylamine**'s physical properties is essential for predicting its behavior in chemical systems.

© 2026 BenchChem. All rights reserved.

| Property | Value | Source(s) |
|---|---|---|
| Molecular Formula | $C_{27}H_{57}N$ | [4] |
| Molecular Weight | 395.75 g/mol | [4] |
| Appearance | Liquid | [5] |
| Boiling Point | 466.2 °C at 760 mmHg | [4] |
| Density | 0.821 g/cm³ | [4] |
| Flash Point | 206.9 °C | [4] |
| pKa (Predicted) | 9.93 ± 0.50 | [5] |

# Chemical Stability Profile

The stability of **trinonylamine** is a key consideration for its storage and use, particularly under challenging process conditions.

## Thermal Stability

While specific thermogravimetric analysis (TGA) data for **trinonylamine** is not readily available in the reviewed literature, general principles for high-molecular-weight tertiary amines suggest a relatively high thermal stability. The high boiling point of 466.2 °C indicates that significant thermal energy is required to overcome intermolecular forces and induce vaporization.[4] Decomposition is expected to occur at temperatures exceeding this, likely proceeding through mechanisms such as Hofmann elimination or nucleophilic substitution, although the bulky nonyl groups may influence the preferred pathway. For comparison, the hydrochloride salt of a smaller tertiary amine, triethylamine, decomposes at 261 °C.[6] Given its higher molecular weight, **trinonylamine** is expected to exhibit even greater thermal stability.

## Oxidative Stability

Tertiary amines, in general, demonstrate greater resistance to oxidation compared to primary and secondary amines.[7] This enhanced stability is further augmented by the presence of long alkyl chains. Studies on various amines have shown that increasing the carbon chain length improves oxidative stability.[8] The electron-donating nature of the three nonyl groups increases the electron density on the nitrogen atom, making it susceptible to oxidation.

© 2026 BenchChem. All rights reserved.

However, the significant steric hindrance provided by these bulky chains physically obstructs the approach of oxidizing agents to the nitrogen's lone pair of electrons.

Common oxidizing agents can react with tertiary amines under specific conditions:

- Hydrogen Peroxide ($H_2O_2$): Tertiary amines can be oxidized by hydrogen peroxide to form the corresponding tertiary amine N-oxide.[9] This reaction is often quantitative and can be a deliberate synthetic route.[10]

- Potassium Permanganate ($KMnO_4$): Strong oxidizing agents like potassium permanganate can oxidize tertiary amines. The reaction products can vary depending on the reaction conditions, but cleavage of the C-N bonds is possible.[11] The kinetics of permanganate oxidation of triethylamine have been shown to be autocatalytic.[12]

## Hydrolytic Stability

**Trinonylamine** is not expected to undergo hydrolysis under normal conditions. The carbon-nitrogen bonds in aliphatic amines are generally stable towards water.

## Reactivity Profile

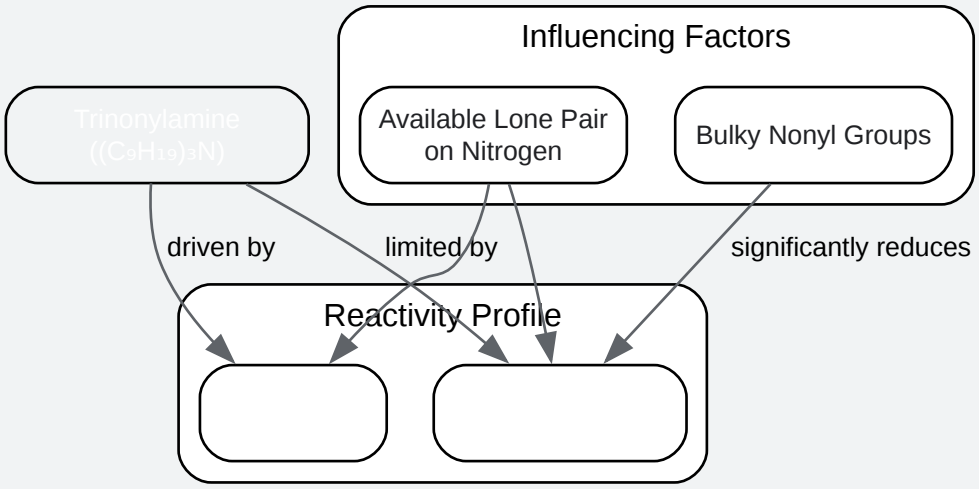
The reactivity of **trinonylamine** is dominated by the lone pair of electrons on the nitrogen atom, which imparts both basicity and nucleophilicity.

## Basicity

With a predicted pKa of its conjugate acid around 9.93, **trinonylamine** is a moderately strong base, comparable to other aliphatic amines.[5] It readily reacts with acids in exothermic reactions to form trinonylammonium salts. This is a fundamental reaction in its application as a solvent extraction agent, where the amine is protonated by an acid to facilitate anion exchange with a metal complex.[1][2]

© 2026 BenchChem. All rights reserved.

Figure 2: Factors Influencing Trinonylamine Reactivity




Click to download full resolution via product page

Caption: Interplay of electronic and steric effects on TNA.

## Incompatibilities

Based on its chemical properties and data from analogous compounds, **trinonylamine** is incompatible with:

- Strong Oxidizing Agents: Can react violently. [10]* Strong Acids: Reacts exothermically to form salts.
- Acid Halides and Anhydrides: Can react as a base and potentially as a nucleophile.

## Material Compatibility

Specific material compatibility data for **trinonylamine** is limited. However, data for triethylamine and general chemical resistance guides for amines provide a strong basis for material selection.

© 2026 BenchChem. All rights reserved.

| Material Class | Compatible | Potentially Incompatible/Requires Testing | Incompatible |
|---|---|---|---|
| Plastics | PVDF, Nylon, CPVC | PVC | Polypropylene |
| Elastomers | EPDM | Buna-N | Viton® |
| Metals | Stainless Steel (316) | Aluminum, Zinc | - |

Note: This information is largely extrapolated from data for triethylamine and should be used as a guide. End-users must conduct their own testing to ensure compatibility under specific operational conditions, as factors like temperature and concentration can significantly affect material resistance. [6]

# Experimental Protocols

## Protocol 1: Assessment of Thermal Stability using Thermogravimetric Analysis (TGA)

This protocol outlines a general procedure for determining the thermal decomposition profile of **trinonylamine**, adapted from methodologies for similar compounds.

1. Instrumentation:

- A calibrated Thermogravimetric Analyzer (TGA) capable of operating up to at least 500°C.

2. Sample Preparation:

- Accurately weigh 5-10 mg of **trinonylamine** into a clean, inert TGA pan (e.g., alumina or platinum).

3. Experimental Conditions:

- Purge Gas: High-purity nitrogen at a flow rate of 50-100 mL/min to maintain an inert atmosphere.

- Temperature Program:

© 2026 BenchChem. All rights reserved.

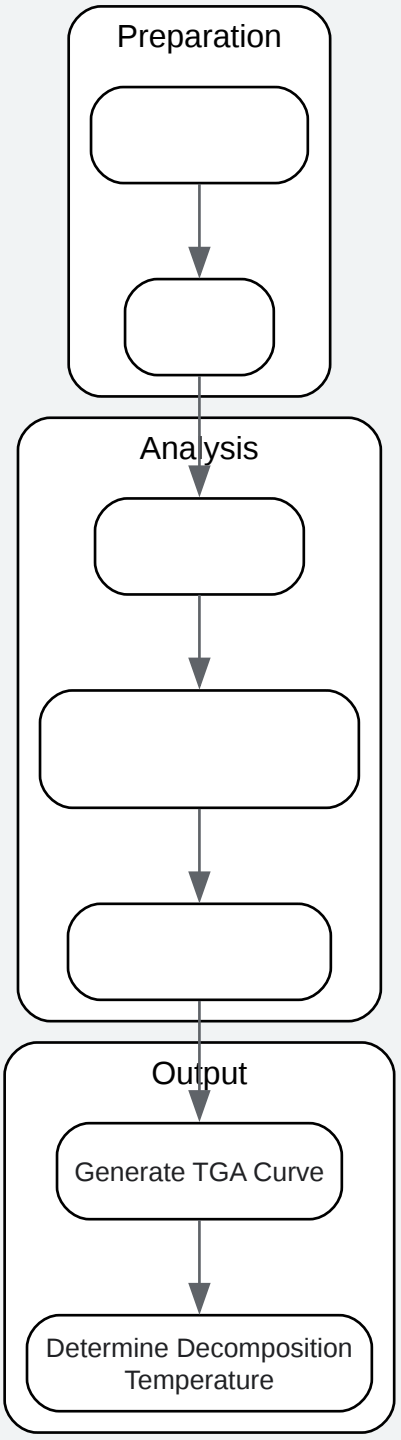
- Equilibrate at 30°C for 5 minutes.
- Ramp the temperature from 30°C to 500°C at a constant heating rate of 10°C/min.

4. Data Analysis:

- Record the mass loss as a function of temperature.
- Determine the onset temperature of decomposition, defined as the temperature at which significant mass loss begins.
- The resulting TGA curve provides a quantitative measure of the thermal stability of **trinonylamine**.

© 2026 BenchChem. All rights reserved.

Figure 3: TGA Experimental Workflow




Click to download full resolution via product page

Caption: Workflow for TGA analysis of **Trinonylamine**.

© 2026 BenchChem. All rights reserved.

## Conclusion

**Trinonylamine** is a robust, high-molecular-weight tertiary amine with significant thermal and oxidative stability, primarily due to its long alkyl chains and the steric hindrance they impart. Its reactivity is characterized by strong basicity and weak nucleophilicity, a combination that is advantageous in many synthetic and industrial applications. While direct quantitative data on some of its properties remain scarce, a comprehensive understanding of its stability and reactivity can be achieved by applying established chemical principles for analogous sterically hindered, long-chain tertiary amines. The protocols and data presented in this guide offer a solid foundation for the safe and effective use of **trinonylamine** in research and development.

## References

- Chemsrc. TRI-N-NONYLAMINE | CAS#:2044-22-6. Available from: [Link]
- Mishra, A., et al. (2021). Efficiency of tri-n-octylamine for the liquid-liquid extraction of Co (II) from acidic chloride medium. Journal of Metals, Materials and Minerals, 31(1). Available from: [Link]
- CPAchem Ltd. (2023). Safety data sheet: Triethylamine. Available from: [Link]
- Mishra, A., et al. (2021). Efficiency of Tri-n-octylamine for the liquid-liquid extraction of Co (II) from acidic chloride medium. ResearchGate. Available from: [Link]
- Oriental Journal of Chemistry. (2013). Studies on the Solvent Extraction of Iron (III) with Tri-iso-octylamine from Aqueous Mineral Acid Solutions. Available from: [Link]
- Kim, S. H., et al. (2007). Solvent extraction of nickel(II) ions from aqueous solutions using triethylamine as extractant. Journal of Industrial and Engineering Chemistry. Available from: [Link]
- Patsnap. (2024). Triethylamine: Versatile Catalyst in Chemistry. Available from: [Link]
- Wikipedia. Triethylamine. Available from: [Link]
- Medium. (2025). understanding the volatile nature and strong basicity of triethylamine in organic synthesis. Available from: [Link]

© 2026 BenchChem. All rights reserved.

- PubChem. Nonylamine. Available from: [Link]
- PENTA s.r.o. (2024). SAFETY DATA SHEET: Triethylamine. Available from: [Link]
- Redox. (2023). Safety Data Sheet: Triethylamine. Available from: [Link]
- Ataman Kimya. TRIETHYLAMINE. Available from: [Link]
- Bhat, A. R., et al. (2014). Triethylamine: an efficient N-base catalyst for synthesis of annulated uracil derivatives in aqueous ethanol. Journal of Materials and Environmental Science. Available from: [Link]
- Manifar, T., & Rohani, S. (2005). Synthesis and Analysis of Triphenylamine: A Review. ResearchGate. Available from: [Link]
- PubChem. Triethylamine. Available from: [Link]
- ResearchGate. (2014). Triethylamine: An efficient N-base catalyst for synthesis of annulated uracil derivatives in aqueous ethanol. Available from: [Link]


***Need Custom Synthesis?***

*BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.*

*Email: info@benchchem.com or Request Quote Online.*

## Sources


- 1. doi.nrct.go.th [doi.nrct.go.th]
- 2. Studies on the Solvent Extraction of Iron (III) with Tri-iso-octylamine from Aqueous Mineral Acid Solutions – Oriental Journal of Chemistry [orientjchem.org]
- 3. Solvent extraction of nickel(II) ions from aqueous solutions using triethylamine as extractant -Journal of Industrial and Engineering Chemistry | Korea Science [koreascience.kr]
- 4. TRI-N-NONYLAMINE | CAS#:2044-22-6 | Chemsrc [chemsrc.com]
- 5. pdf.benchchem.com [pdf.benchchem.com]


© 2026 BenchChem. All rights reserved.

- 6. Triethylamine - Wikipedia [en.wikipedia.org]
- 7. TRI-N-NONYLAMINE | 2044-22-6 [amp.chemicalbook.com]
- 8. researchgate.net [researchgate.net]
- 9. redox.com [redox.com]
- 10. pentachemicals.eu [pentachemicals.eu]
- 11. fishersci.com [fishersci.com]
- 12. bdmaee.net [bdmaee.net]
- To cite this document: BenchChem. [Trinonylamine: A Technical Guide to Chemical Stability and Reactivity]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1295302/docs#trinonylamine-a-technical-guide-to-chemical-stability-and-reactivity]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.